

Application Note: High-Performance Lead-Free Piezoelectric Sensor Fabrication

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Compound of Interest

Compound Name: *Barium(2+);oxido(dioxo)niobium*

Cat. No.: *B8203421*

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The Barium Niobate (BaNb O) Protocol Executive Summary

As global regulations (RoHS/REACH) tighten around lead-based electronics, the transition from PZT (Lead Zirconate Titanate) to lead-free alternatives is a critical directive for sensor development. Barium Niobate (BaNb

O

or BN) presents a distinct advantage in this landscape. Unlike the volatile potassium-sodium niobates (KNN), BaNb

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offers high thermal stability and a Tungsten Bronze (TTB) or Orthorhombic structure that, when properly phased, exhibits robust ferroelectric properties suitable for high-temperature vibration and pressure sensors.

This guide details the Solid-State Reaction (SSR) fabrication route for BaNb

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ceramics. It addresses the material's specific challenges—anisotropic grain growth and high coercive field—providing a validated protocol to achieve high density (>95%) and optimal piezoelectric charge coefficients (

).

Material Science & Phase Control

The Phase Challenge: BaNb

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exhibits polymorphism. The hexagonal phase is often metastable and paraelectric. For sensor applications, we must stabilize the orthorhombic ferroelectric phase. This is achieved not just by chemistry, but by precise thermal history.

- Precursors: High-purity BaCO

(99.9%) and Nb

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(99.9%).

- Target Structure: Orthorhombic Tungsten Bronze-like structure.
- Mechanism: The calcination step drives the CO

release and initial phase formation, while sintering densifies the ceramic to minimize porosity, which is fatal to sensor sensitivity (permittivity degradation).

Experimental Protocol: Ceramic Fabrication

Phase I: Powder Synthesis (Solid State Reaction)

Objective: Create a stoichiometric, phase-pure BaNb

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powder.

- Stoichiometric Weighing: Calculate molar masses: BaCO

(197.34 g/mol) and Nb

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(265.81 g/mol).

- Weigh powders to satisfy:
- Note: No excess volatile compensation is usually needed for Ba/Nb compared to Pb or K-based ceramics.
- High-Energy Ball Milling (HEBM):
 - Media: Ytria-stabilized Zirconia (YSZ) balls (3mm and 5mm mix).
 - Solvent: Ethanol or Isopropanol (anhydrous).
 - Duration: 24 hours at 250 RPM.
 - Causality: Long milling time is non-negotiable to break Nb
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agglomerates, ensuring the diffusion distance during calcination is short enough to prevent secondary phase formation [1].

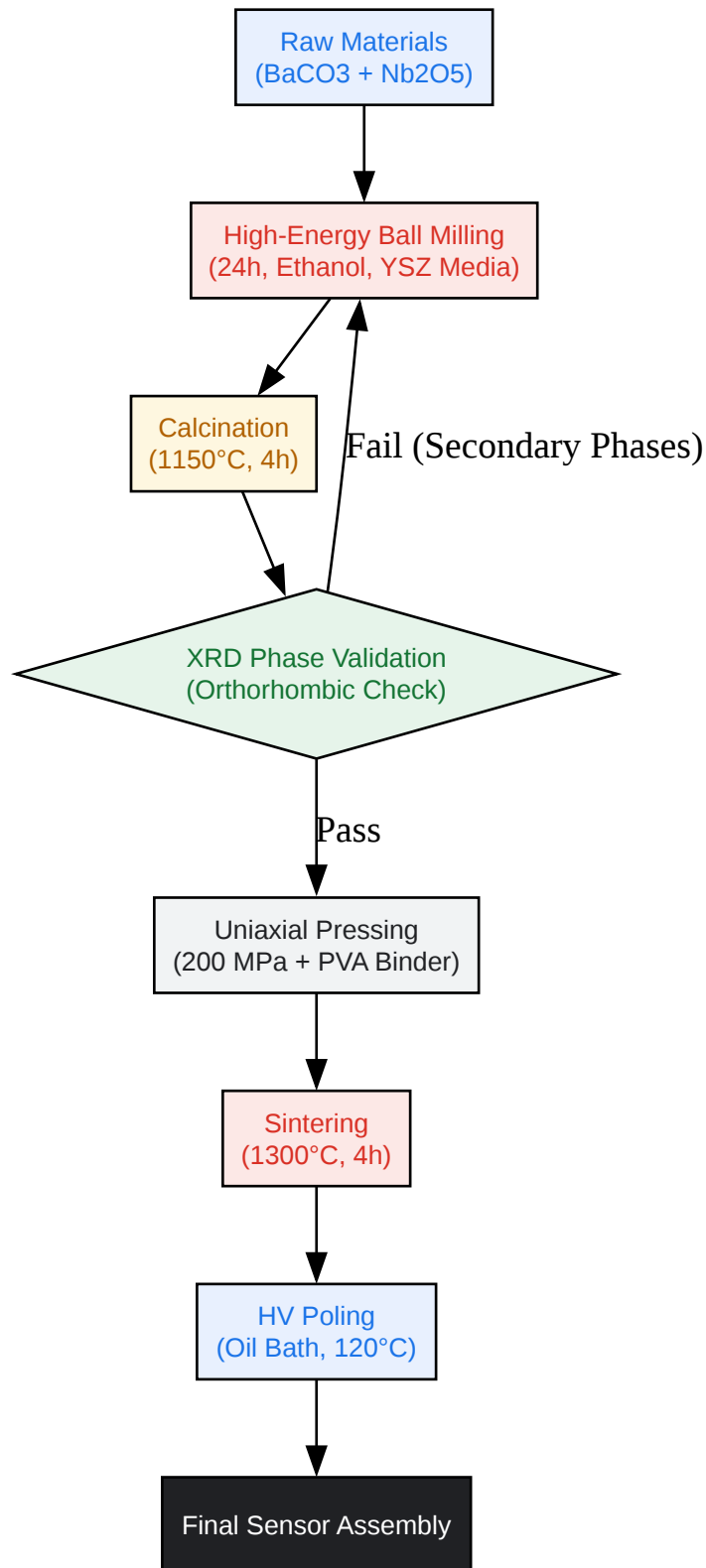
- Calcination:
 - Dry the slurry and sieve (200 mesh).
 - Profile: Ramp 5°C/min to 1150°C, Hold 4 hours.
 - Validation: Perform XRD.[1][2][3][4][5][6] Look for the disappearance of BaCO peaks at
 - . If peaks remain, re-mill and re-calcine.

Phase II: Shaping and Sintering

Objective: Densification to >95% theoretical density.

- Binder Addition:
 - Mix calcined powder with 2-5 wt% Polyvinyl Alcohol (PVA).
 - Granulate through a 60-mesh sieve to ensure flowability.
- Uniaxial Pressing:
 - Press into discs (10-12mm diameter) at 150-200 MPa.
 - Tip: A Cold Isostatic Press (CIP) cycle at 300 MPa is recommended post-uniaxial pressing to homogenize green body density and prevent warping during sintering.
- Sintering Profile:
 - Binder Burnout: 550°C for 2 hours (slow ramp 1°C/min).
 - Sintering: Ramp 5°C/min to 1250°C - 1300°C.
 - Soak: 4 hours.
 - Cooling: 3°C/min (Controlled cooling is vital to relieve thermal stress and prevent micro-cracking in the anisotropic grains).

Visualization: Fabrication Workflow



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Figure 1: Step-by-step fabrication workflow for BaNb

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ceramics, highlighting the critical XRD validation loop.

Experimental Protocol: Poling & Sensor Assembly

The ceramic is currently isotropic (non-piezoelectric). Poling aligns the ferroelectric domains to activate the piezoelectric effect.

Phase III: Electrode Deposition & Poling

- Electroding:
 - Polish sintered discs to ~0.5 - 1.0 mm thickness.
 - Sputter Gold (Au) or screen-print Silver (Ag) paste on both faces.
 - Fire Ag paste at 600°C for 15 mins if used.
- Poling (The Activation Step): BaNb

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is a "hard" ferroelectric.[7] Room temperature poling is often insufficient due to high coercive fields (

).

- Setup: Silicone Oil Bath.
- Temperature: 120°C (Below but high enough to lower domain wall energy).
- Field Strength: 3 - 5 kV/mm DC.
- Duration: 30 minutes.
- Field Cooling: Maintain the voltage while cooling the sample to room temperature. This "freezes" the domain alignment.

Phase IV: Sensor Integration

Design: Compression Mode (

) Sensor.

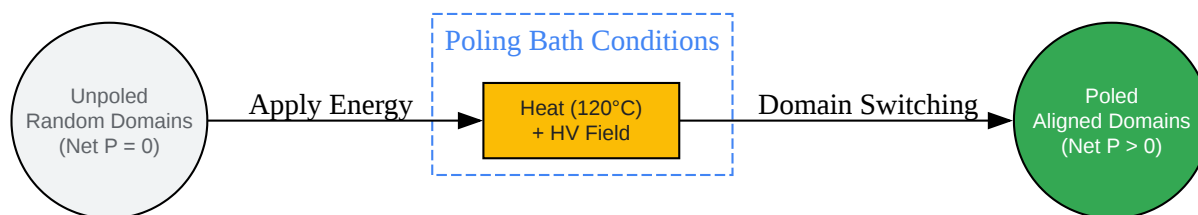
- **Bonding:** Use a conductive epoxy (e.g., silver-filled epoxy) to bond the poled ceramic to a brass shim (acting as a structural membrane and ground electrode).
- **Wiring:** Attach a fine gauge wire to the top electrode using low-temp solder or conductive epoxy.
- **Encapsulation:** Pot the assembly in a Parylene or silicone housing to shield against moisture (which lowers impedance).

Characterization & Validation

To ensure the protocol was successful, the following metrics must be verified.

Parameter	Method	Target Value (BaNb)	
		O	Why it matters?
Density	Archimedes Principle	> 5.4 g/cm ³ (>95%)	Porosity kills dielectric strength and sensitivity.
Phase Purity	XRD	Orthorhombic / TTB	Wrong phase = No piezoelectricity.
Piezo Coefficient (Berlincourt Meter	60 - 90 pC/N	Direct measure of sensor sensitivity (Charge/Force).
)			
Dielectric Loss (LCR Meter (1 kHz)	< 0.05	High loss indicates poor sintering or conductive impurities (leakage).
)			

Visualization: Poling Mechanism



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Figure 2: The domain switching mechanism. Heat lowers the energy barrier, allowing the High Voltage field to align dipoles.

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